

Comparative Study of 6-Hydroxynicotinamide Across Species: A Pharmacokinetic and Metabolic Overview

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Compound of Interest

Compound Name: 6-Hydroxynicotinamide

Cat. No.: B1222860

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This guide offers a comparative analysis of the pharmacokinetic and metabolic profiles of **6-Hydroxynicotinamide**, a metabolite of nicotinamide, across various species. Understanding the species-specific differences in the absorption, distribution, metabolism, and excretion (ADME) of this compound is crucial for preclinical to clinical translation in drug development. This document summarizes available quantitative data, details relevant experimental methodologies, and provides visual representations of key metabolic pathways.

Pharmacokinetic Profile Comparison

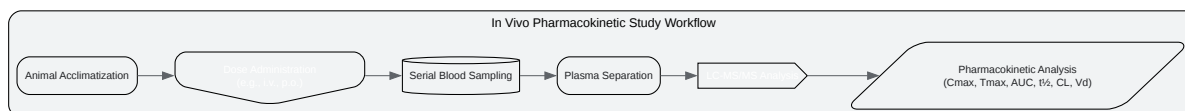
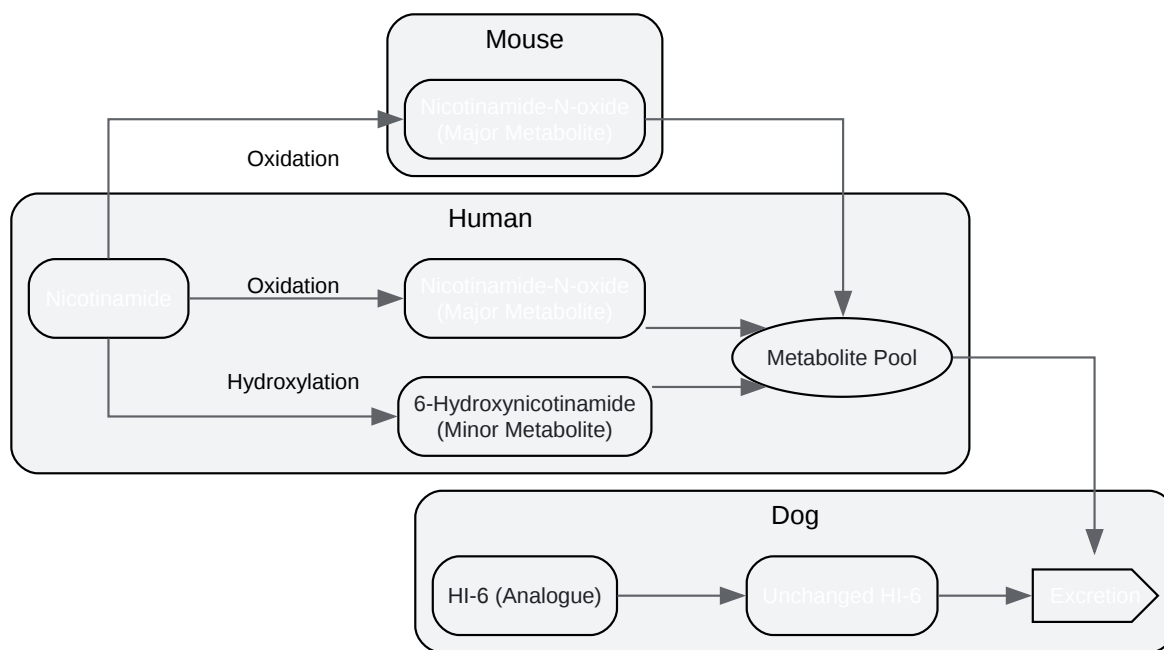
While comprehensive, directly comparative pharmacokinetic data for **6-Hydroxynicotinamide** across multiple species remains limited in publicly available literature, this section compiles and extrapolates from studies on its parent compound, nicotinamide, and related pyridine compounds to provide a comparative overview. The following table summarizes key pharmacokinetic parameters for nicotinamide, offering insights into potential species-specific variations that may influence the disposition of its metabolite, **6-Hydroxynicotinamide**.

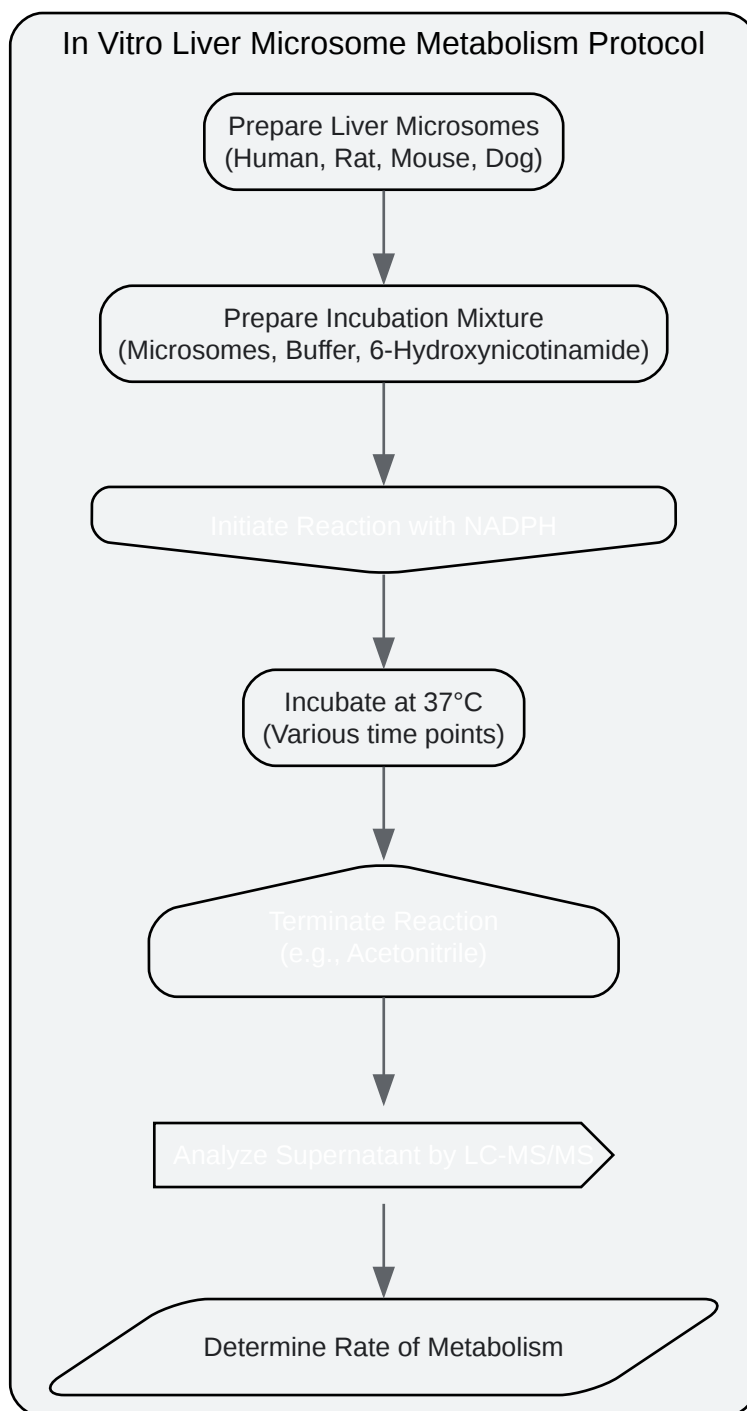
Parameter	Human	Mouse	Rat	Dog
Route of Administration	Oral	Intraperitoneal (i.p.)	N/A	Intravenous (i.v.), Intramuscular (i.m.), Oral
Dose	Up to 6 g	100-1000 mg/kg	N/A	20 mg/kg (HI-6)
Tmax (Time to Peak Concentration)	~45 min	N/A	N/A	N/A
Elimination Half-life ($t_{1/2}$)	Increases with dose (non-linear)	Not dose-dependent	N/A	~48.2 min (HI-6, i.v.)
Key Metabolites	Nicotinamide-N-oxide, 6-Hydroxynicotinamide (minor)	Nicotinamide-N-oxide	N/A	Unchanged drug (HI-6)

Note: Data for Rat and specific pharmacokinetic parameters for **6-Hydroxynicotinamide** are not readily available in the reviewed literature. The data for Dog pertains to HI-6, a structurally related pyridinium oxime.

Metabolic Pathways

Nicotinamide undergoes metabolism primarily in the liver. One of the metabolic routes involves hydroxylation to form **6-Hydroxynicotinamide**. The enzymes involved in this process can vary across species, leading to different metabolic profiles.





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- To cite this document: BenchChem. [Comparative Study of 6-Hydroxynicotinamide Across Species: A Pharmacokinetic and Metabolic Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1222860#comparative-study-of-6-hydroxynicotinamide-in-different-species>]

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